

Chemical structure and properties of 2-Deacetyltaxuspine X

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Compound of Interest

Compound Name: 2-Deacetyltaxuspine X

Cat. No.: B15594692

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2-Deacetyltaxuspine X: A Technical Guide for Researchers

DISCLAIMER: The information for "**2-Deacetyltaxuspine X**" is not readily available in the public domain. This guide has been compiled based on available data for the closely related compound 20-Deacetyltaxuspine X and other taxane diterpenoids isolated from *Taxus sumatrana*. The structural and quantitative data presented should be considered within this context.

Introduction

20-Deacetyltaxuspine X is a complex diterpenoid belonging to the taxane family, a class of natural products that has yielded clinically significant anticancer agents. Isolated from the branches of the Sumatran yew (*Taxus sumatrana*), this compound is part of a diverse group of taxoids characterized by a distinctive bicyclo[9.3.1]pentadecane core.^{[1][2][3]} The intricate structure and the established biological significance of the taxane skeleton make 20-Deacetyltaxuspine X a molecule of considerable interest for further investigation in drug discovery and development.

This technical guide provides a comprehensive overview of the available chemical, physical, and biological data for 20-Deacetyltaxuspine X, alongside generalized experimental protocols for the isolation and characterization of taxanes from their natural source.

Chemical Structure and Properties

The definitive chemical structure of "2-Deacetyltaxuspine X" remains unconfirmed in the reviewed literature. The available data from chemical suppliers pertains to 20-Deacetyltaxuspine X, and its properties are summarized below. A notable discrepancy exists between the common name, which implies the absence of an acetyl group at the C-20 position, and a listed IUPAC name for its CAS number, which describes a penta-acetylated molecule. Further structural elucidation from a primary scientific publication is required for definitive confirmation.

Chemical Structure

The proposed structure for 20-Deacetyltaxuspine X is that of a modified taxane core with multiple acetyl and other ester functionalities.

Physicochemical Properties

Quantitative data for 20-Deacetyltaxuspine X is limited. The following table summarizes the available information.

Property	Value	Source
Molecular Formula	C ₃₉ H ₄₈ O ₁₃	[1]
Molecular Weight	724.79 g/mol	[1]
CAS Number	284672-76-0	[1]
Source	Taxus sumatrana	[1]

Experimental Protocols

Detailed experimental protocols for the isolation and characterization of 20-Deacetyltaxuspine X are not explicitly available. However, based on numerous studies on the isolation of taxane diterpenoids from *Taxus sumatrana*, a general methodology can be outlined.

General Isolation and Purification of Taxanes from *Taxus sumatrana*

The isolation of taxoids from *Taxus* species typically involves solvent extraction followed by a series of chromatographic separations.

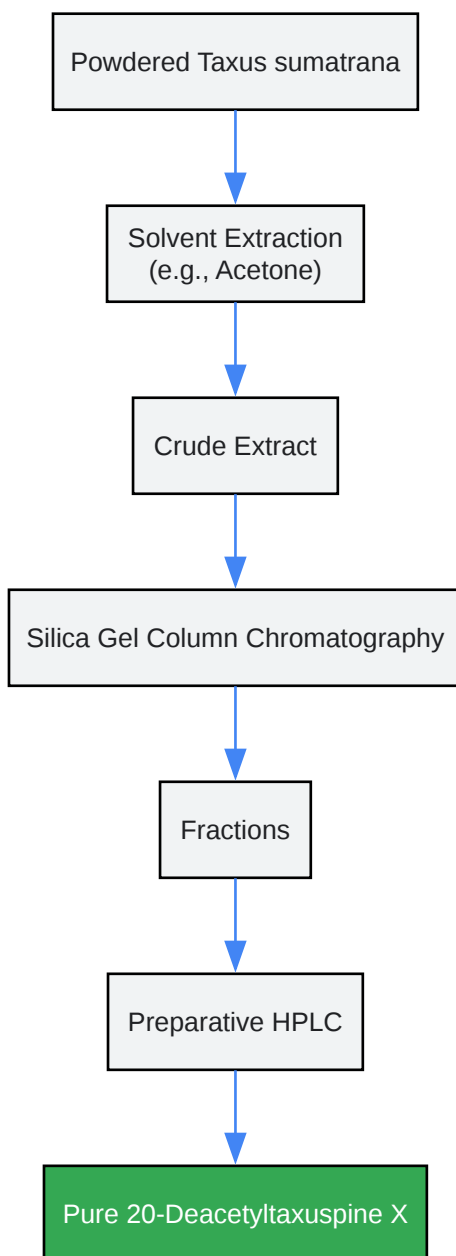
3.1.1. Extraction

- **Plant Material Preparation:** Air-dried and powdered leaves and twigs of *Taxus sumatrana* are used as the starting material.
- **Solvent Extraction:** The powdered plant material is extracted exhaustively with a suitable organic solvent, such as methanol or acetone, at room temperature.
- **Concentration:** The resulting extract is concentrated under reduced pressure to yield a crude residue.

3.1.2. Chromatographic Separation

- **Initial Fractionation:** The crude extract is typically subjected to column chromatography over silica gel, using a gradient elution system of increasing polarity (e.g., n-hexane-ethyl acetate or chloroform-methanol).
- **Further Purification:** Fractions containing taxoids of interest are further purified by repeated column chromatography, including normal-phase and reversed-phase high-performance liquid chromatography (HPLC), until the pure compound is isolated.

The following diagram illustrates a general workflow for the isolation of taxanes.



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A generalized workflow for the isolation of taxanes.

Structural Elucidation

The structure of isolated taxanes is typically determined using a combination of spectroscopic techniques:

- Mass Spectrometry (MS): To determine the molecular weight and elemental composition.

- Infrared (IR) Spectroscopy: To identify functional groups such as hydroxyls, carbonyls, and esters.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D (^1H and ^{13}C) and 2D (COSY, HMQC, HMBC) NMR experiments are crucial for establishing the carbon skeleton and the relative stereochemistry of the molecule.

Biological Activities and Signaling Pathways

While specific studies on the biological activity of 20-Deacetyltaxuspine X are not available in the reviewed literature, the broader class of taxane diterpenoids is well-known for its potent biological effects, primarily cytotoxic and anti-inflammatory activities.

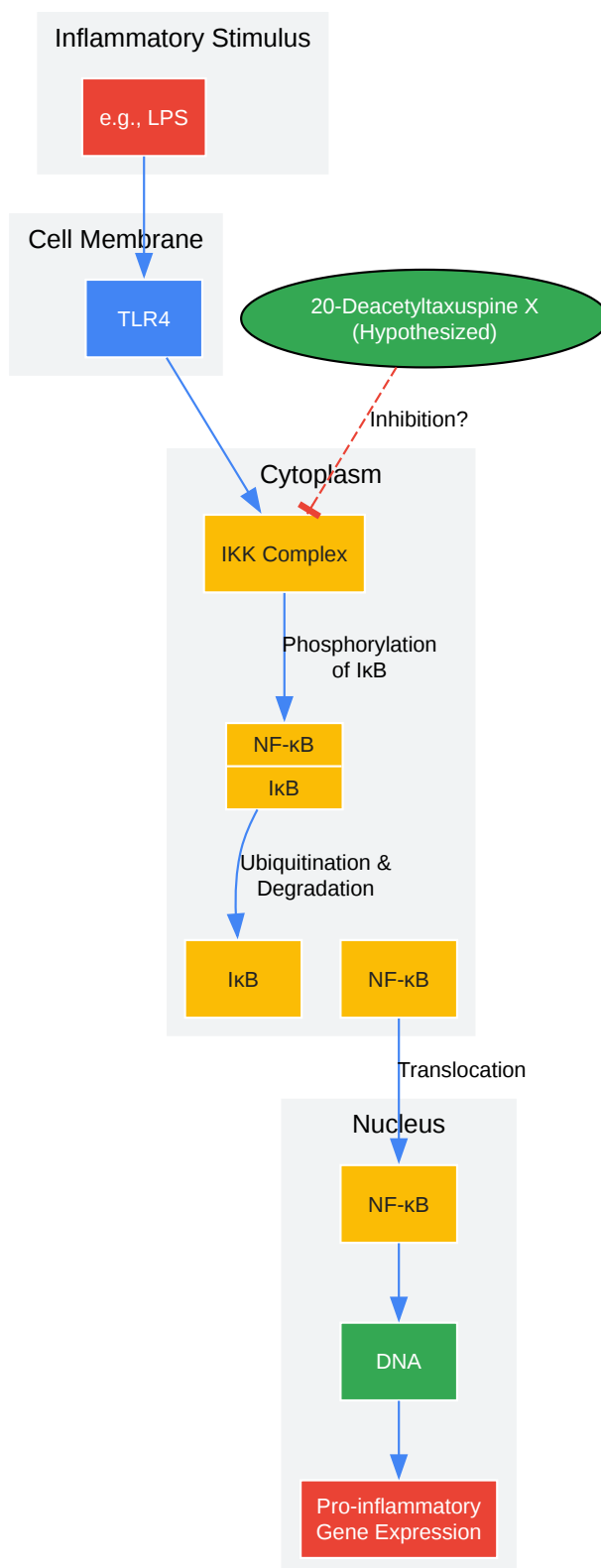
Cytotoxic Activity

Taxanes, most notably Paclitaxel (Taxol®), are cornerstones of cancer chemotherapy. Their primary mechanism of action involves the stabilization of microtubules, leading to cell cycle arrest and apoptosis. It is plausible that 20-Deacetyltaxuspine X, as a member of the taxane family, may exhibit similar cytotoxic properties against various cancer cell lines.

Anti-inflammatory Activity

Several taxoids isolated from *Taxus* species have demonstrated anti-inflammatory effects. The potential mechanisms underlying this activity are complex and may involve the modulation of key inflammatory signaling pathways. A plausible, though unconfirmed, pathway that could be modulated by taxane compounds is the NF- κ B signaling cascade, a central regulator of inflammation.

The following diagram illustrates a hypothetical signaling pathway that could be influenced by 20-Deacetyltaxuspine X, leading to an anti-inflammatory response.



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Hypothetical modulation of the NF-κB pathway.

Conclusion

20-Deacetyltaxuspine X represents a structurally complex natural product with potential for significant biological activity, characteristic of the taxane diterpenoids. While a comprehensive dataset for this specific molecule is yet to be established in publicly accessible literature, the information available for related compounds from *Taxus sumatrana* provides a strong foundation for future research. Further studies are warranted to definitively elucidate its structure, quantify its physicochemical properties, and explore its pharmacological potential and mechanisms of action. The methodologies and insights presented in this guide are intended to facilitate and direct these future research endeavors.

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